

basic chemical properties of 4-ethoxyaniline hydrochloride

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Compound of Interest

Compound Name: 4-Ethoxyaniline hydrochloride

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An In-depth Technical Guide on the Core Chemical Properties of 4-Ethoxyaniline Hydrochloride

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties of key intermediates is paramount. **4-Ethoxyaniline hydrochloride** (CAS No. 637-56-9), also known as p-phenetidinium chloride, serves as a significant building block in the synthesis of various pharmaceutical compounds and dyes.[1][2][3] This guide provides an in-depth overview of its fundamental chemical and physical properties, supported by experimental protocols and data visualizations.

Chemical and Physical Properties

4-Ethoxyaniline hydrochloride is the salt form of 4-ethoxyaniline (p-phenetidine), which is created by reacting the parent aniline with hydrochloric acid. This conversion from a liquid, air- and light-sensitive free base into a more stable, crystalline solid is crucial for its handling, storage, and application in further synthetic steps.[3][4][5] The hydrochloride salt is generally a white to light reddish, crystalline powder.[3]

A summary of its key quantitative properties is presented below, with comparative data for its free base form, 4-ethoxyaniline.

Property	4-Ethoxyaniline Hydrochloride	4-Ethoxyaniline (Free Base)
CAS Number	637-56-9[1][2][3]	156-43-4[6][7][8]
Molecular Formula	C ₈ H ₁₂ ClNO[1][2][3]	C ₈ H ₁₁ NO[6][7][9]
Molecular Weight	173.64 g/mol [1][2][3]	137.18 g/mol [6][8][9]
Appearance	White to light reddish powder/crystal[3]	Colorless to dark red liquid[6][10]
Melting Point	234.5 - 235.0 °C[3]	2 - 5 °C[8][11]
Boiling Point	Decomposes	250 °C[7][8][11]
Solubility	Soluble in water[3]	Practically insoluble in water; Soluble in ethanol, ether[4][10]
Density	Not available	1.065 g/mL at 25 °C[8][11]

Spectral Data

Spectral analysis is critical for the structural elucidation and purity confirmation of **4-ethoxyaniline hydrochloride**. While comprehensive spectral data for the hydrochloride salt is less commonly published than for the free base, key analytical data points are available.

Spectrum Type	4-Ethoxyaniline Hydrochloride	4-Ethoxyaniline (Free Base)
IR Spectrum	Data available from NIST WebBook[1][2]	Data available from NIST WebBook[12][13]
¹ H NMR	Data not readily available in searches	Data available in spectral databases[6][14]
¹³ C NMR	Data not readily available in searches	Data available in spectral databases[6][15]
Mass Spec (EI)	Not applicable (non-volatile salt)	Data available from NIST WebBook[12]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-ethoxyaniline hydrochloride** are essential for its practical application in a laboratory setting.

Synthesis of 4-Ethoxyaniline Hydrochloride

This protocol describes a standard acid-base reaction to form the hydrochloride salt from its free base, 4-ethoxyaniline.

Materials:

- 4-Ethoxyaniline (p-phenetidine)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol or other suitable solvent
- Reaction flask with magnetic stirring
- Ice bath

Procedure:

- Dissolve a measured quantity of 4-ethoxyaniline in a minimal amount of ethanol in the reaction flask.
- Cool the flask in an ice bath to manage any exothermic reaction.
- While stirring, slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the solution. A 1:1 molar ratio is targeted.
- Continue stirring in the ice bath for 20-30 minutes after the addition is complete to ensure full salt formation, which is often indicated by the precipitation of a solid.^[16]
- The resulting precipitate, **4-ethoxyaniline hydrochloride**, is collected by vacuum filtration.
- Wash the collected solid with a small amount of cold ethanol or diethyl ether to remove any unreacted starting material or impurities.

- Dry the product under vacuum to yield the final crystalline solid.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reverse-phase HPLC method for assessing the purity of 4-ethoxyaniline, which can be adapted for its hydrochloride salt.

Instrumentation & Conditions:

- HPLC System: Standard system with a UV detector.
- Column: Primesep 100 mixed-mode column (4.6 x 150 mm) or equivalent C18 column.[\[17\]](#)
- Mobile Phase: A mixture of Acetonitrile (40%) and an aqueous buffer (60%) such as 0.2% Sulfuric Acid or a phosphate buffer.[\[17\]](#)[\[18\]](#)
- Flow Rate: 1.0 mL/min.[\[17\]](#)
- Detection: UV at 200 nm or 239 nm.[\[17\]](#)[\[18\]](#)
- Column Temperature: Ambient or controlled (e.g., 25°C).

Procedure:

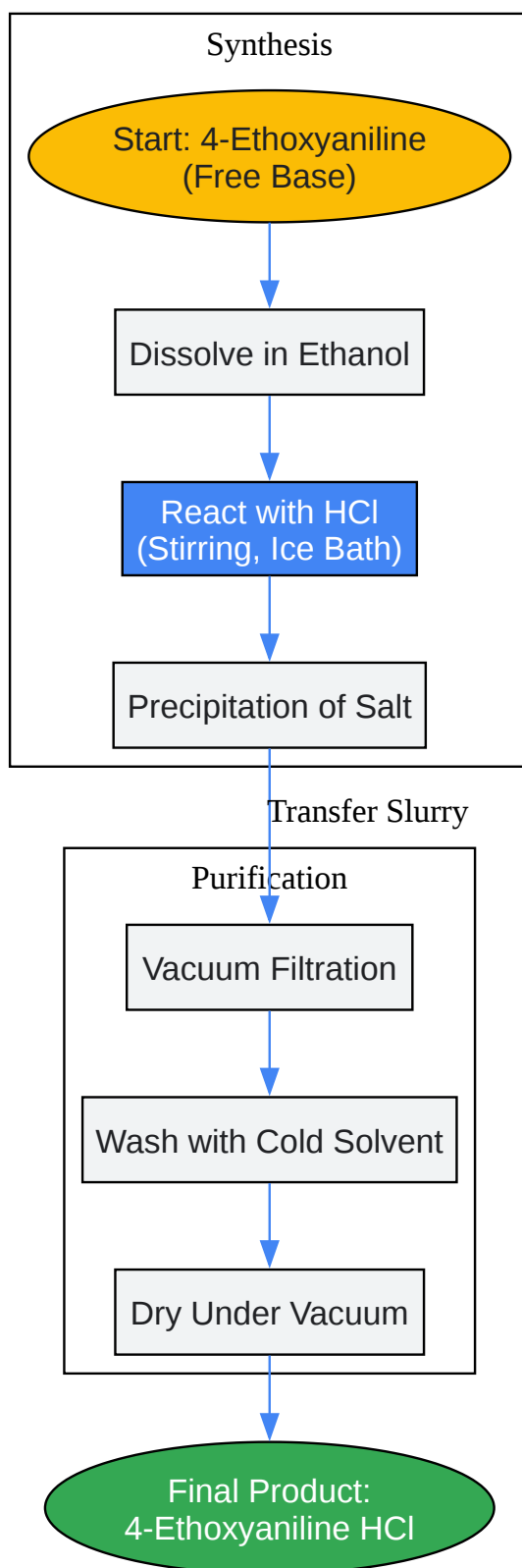
- Standard Preparation: Accurately weigh and dissolve a reference standard of **4-ethoxyaniline hydrochloride** in the mobile phase or a suitable diluent (e.g., 0.01 M HCl) to create a stock solution of known concentration.[\[19\]](#) Prepare a series of dilutions for linearity checks.
- Sample Preparation: Accurately weigh and dissolve the synthesized **4-ethoxyaniline hydrochloride** sample in the same diluent to a concentration similar to the primary standard.
- Analysis: Inject equal volumes of the standard and sample solutions into the HPLC system.
- Data Processing: Compare the retention time of the major peak in the sample chromatogram to that of the reference standard to confirm identity. Calculate the purity of the sample by

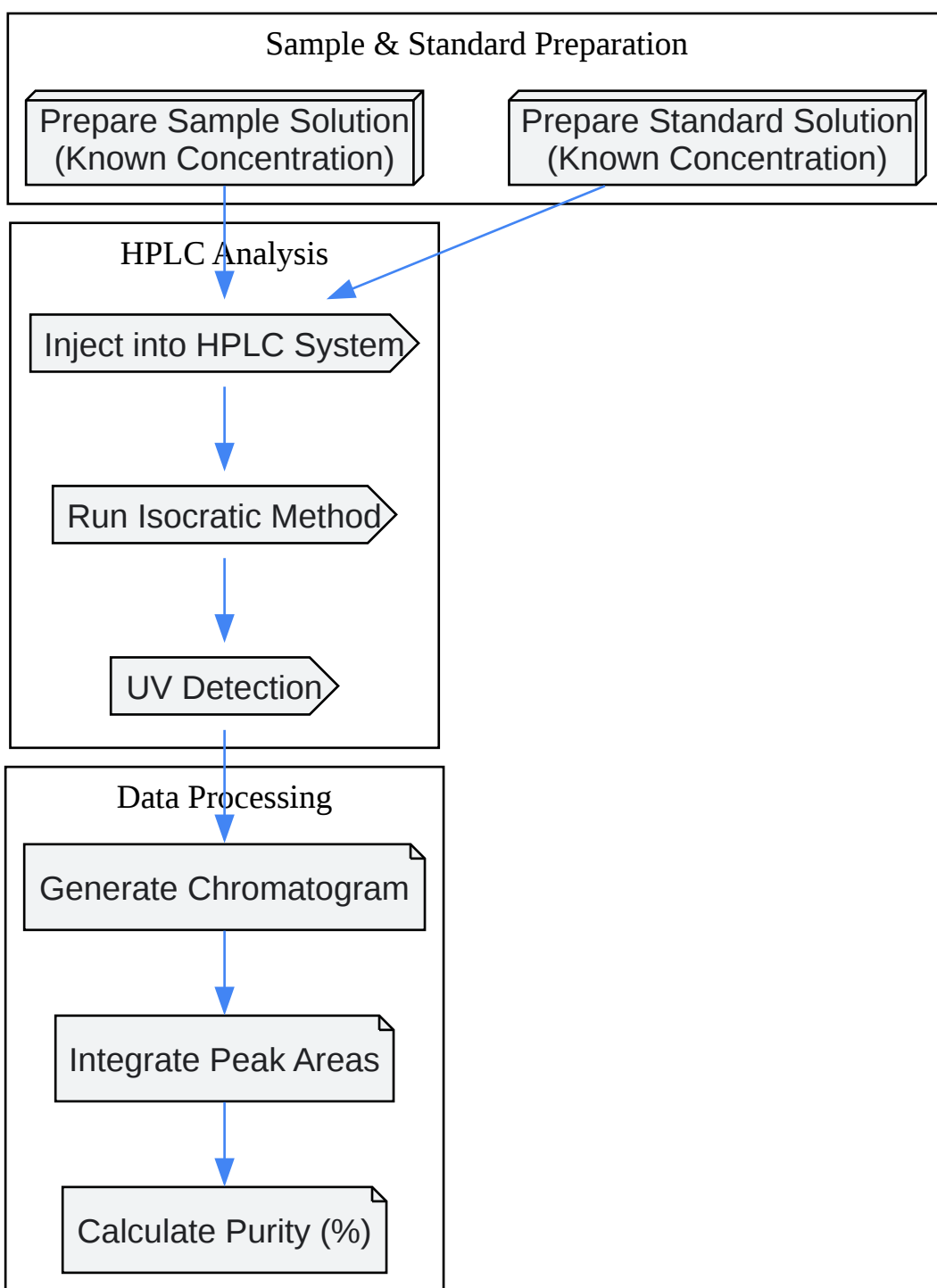
determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Visualizations

Logical Workflow for Synthesis and Purification

The following diagram illustrates the key steps in the laboratory preparation and subsequent purification of **4-ethoxyaniline hydrochloride**.





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